

# Assessing Cell Permeability of Myristoylated Peptides: Application Notes and Protocols

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## Compound of Interest

Compound Name: PKC 20-28, myristoylated

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These application notes provide a comprehensive guide to assessing the cell permeability of myristoylated peptides, a critical step in the development of peptide-based therapeutics. Myristoylation, the attachment of a 14-carbon saturated fatty acid to a peptide, can significantly enhance a peptide's ability to cross the cell membrane.<sup>[1]</sup> This document outlines detailed protocols for three key analytical methods: Flow Cytometry, Confocal Microscopy, and Liquid Chromatography-Mass Spectrometry (LC-MS), enabling both qualitative and quantitative assessment of peptide uptake.

## Introduction to Myristoylated Peptides and Cell Permeability

Myristoylation is a lipid modification that can facilitate the interaction of peptides with the lipid bilayer of cell membranes, promoting their internalization.<sup>[2][3]</sup> Understanding the efficiency and mechanism of this process is paramount for designing effective intracellular drug delivery strategies. The methods described herein provide robust frameworks for characterizing the cell permeability of your myristoylated peptide of interest.

## Quantitative Data Summary

The following tables summarize quantitative data on the cell permeability of various myristoylated peptides from published studies. This data is intended to provide a comparative

reference for your own experimental results.

Table 1: Cellular Uptake of Myristoylated Peptides Measured by Fluorescence Intensity

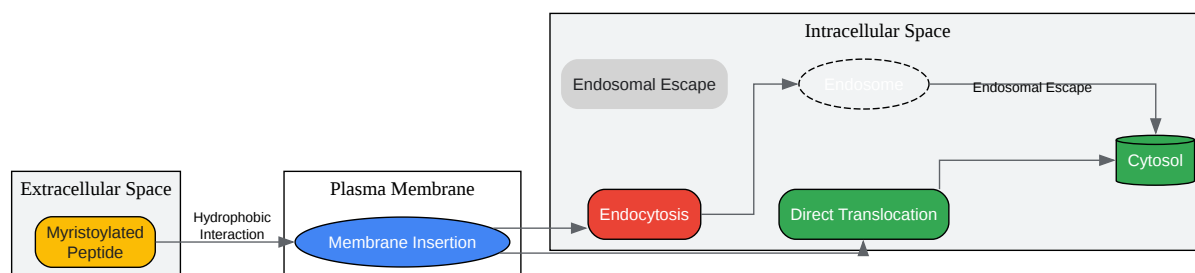
Peptide ID	Cell Line	Concentration (μM)	Incubation Time	Fold Increase in Mean Fluorescence Intensity (MFI) vs. Control	Reference
Myr-ABL-ss-Fluorescein	BA/F3	20	30 min	16-fold	<a href="#">[1]</a>
Myr-Fluorescent Peptide	HeLa	Not Specified	Not Specified	5-fold	<a href="#">[1]</a>
Myr-Polyarginine-Fluorescein	BA/F3	Not Specified	Not Specified	Highest among tested peptides	<a href="#">[4]</a>
Myr-Polyglutamate-Fluorescein	BA/F3	Not Specified	Not Specified	Efficiently loaded	<a href="#">[4]</a>

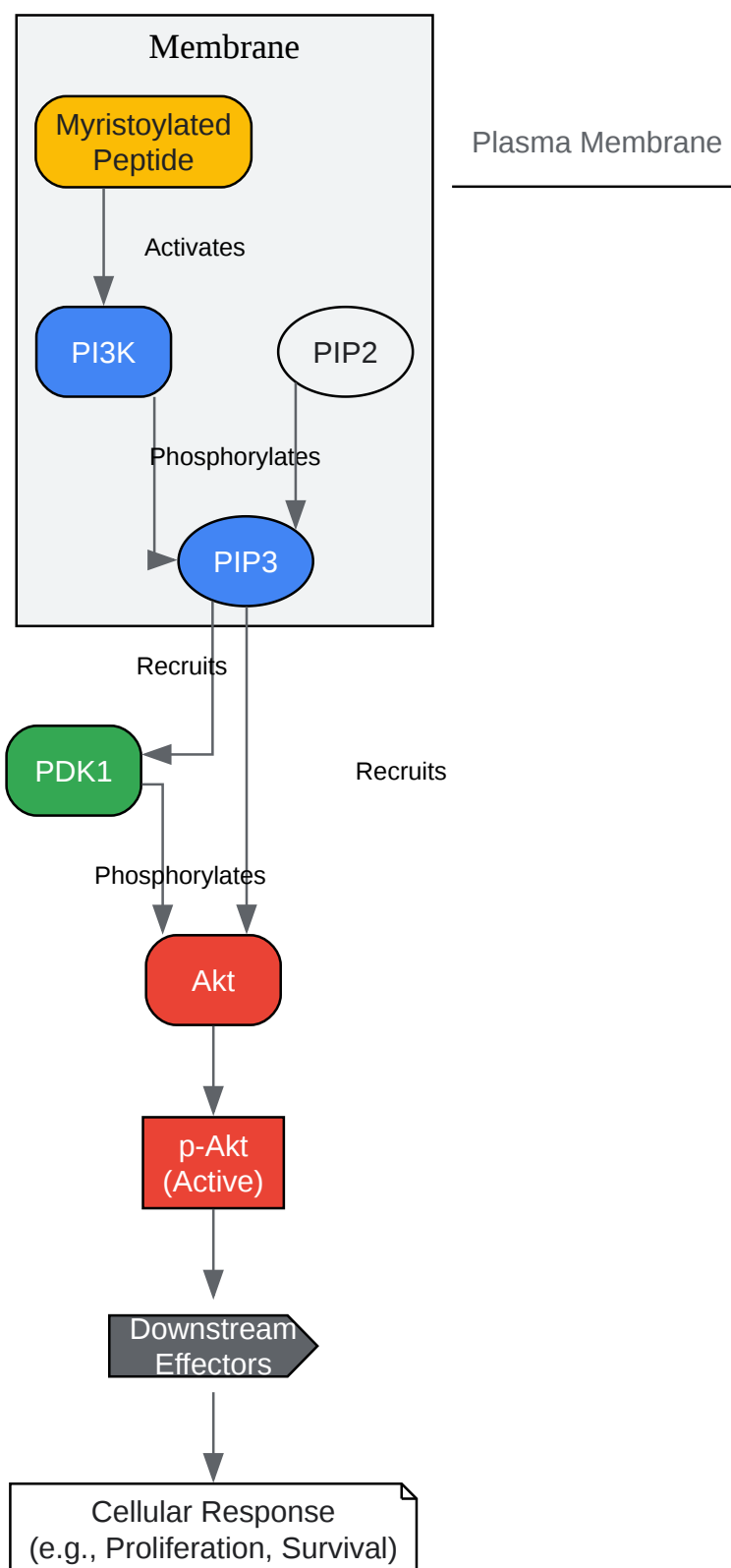
Table 2: EC50 Values for Cell Permeability of Peptidomimetics

Compound	Type	EC50 (μM)	Reference
PO2	Peptoid	0.62	<a href="#">[5]</a>
PI2	Peptide	14.1	<a href="#">[5]</a>

## Experimental Workflows and Logical Relationships

The following diagrams illustrate the general mechanisms of myristoylated peptide cell entry and a key signaling pathway they can influence.





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